

Wogonin's Impact on Cancer Cells: A Comparative Transcriptomic Analysis

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Compound of Interest

Compound Name: Wogonin

Cat. No.: B1683318

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For researchers, scientists, and drug development professionals, understanding the molecular mechanisms of potential anticancer compounds is paramount. **Wogonin**, a flavonoid derived from the medicinal herb *Scutellaria baicalensis*, has demonstrated significant antitumor activity across various cancer types. This guide provides a comparative overview of the transcriptomic changes induced by **Wogonin** in cancer cells, supported by experimental data and detailed methodologies.

Quantitative Transcriptomic Data Summary

While comprehensive quantitative data from a single comparative transcriptomic study of **Wogonin** across multiple cancer cell lines is not readily available in published literature, a summary of key gene expression changes observed in various studies is presented below. These tables are compiled from multiple sources and highlight **Wogonin**'s impact on crucial signaling pathways, apoptosis, and cell cycle regulation.

Table 1: Differentially Expressed Genes in Key Signaling Pathways Following **Wogonin** Treatment

Signaling Pathway	Gene	Cancer Cell Line(s)	Effect of Wogonin	Reference(s)
PI3K/Akt	Akt (p-Akt)	Pancreatic, Gastric, Breast, Lung	Downregulation	[1] [2]
Bcl-2	Pancreatic	Downregulation	[1]	
BAD	Pancreatic	Upregulation	[1]	
c-Myc	Lung	Downregulation	[2]	
JAK/STAT	STAT3	Gastric	Downregulation	
Wnt/ β -catenin	Cyclin D1	Breast	Downregulation	
CDK9	Mcl-1	Various	Downregulation	

Table 2: **Wogonin's** Effect on Apoptosis-Related Gene Expression

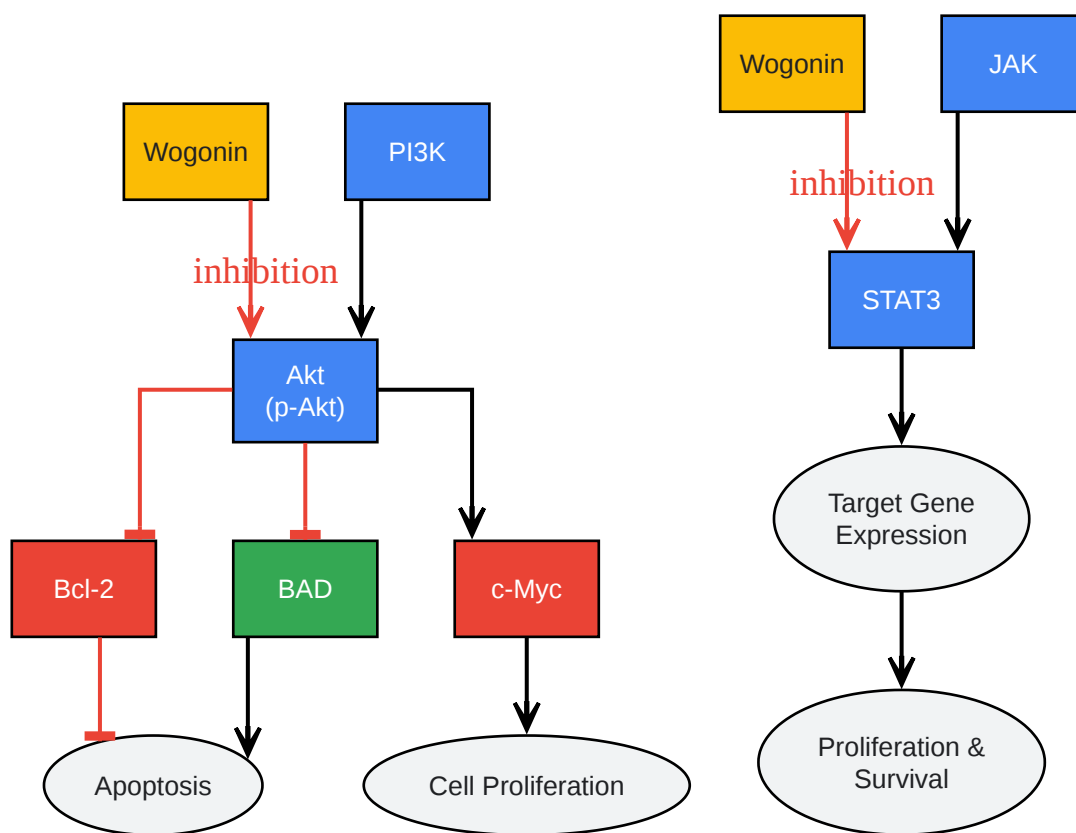
Gene	Cancer Cell Line(s)	Effect of Wogonin	Reference(s)
Bax	Breast	Upregulation	
PARP	Breast	Upregulation of cleavage	
Caspase-3	Breast	Upregulation of cleavage	
c-FLIP	Various	Downregulation	
TRAIL-R2	Various	Upregulation	

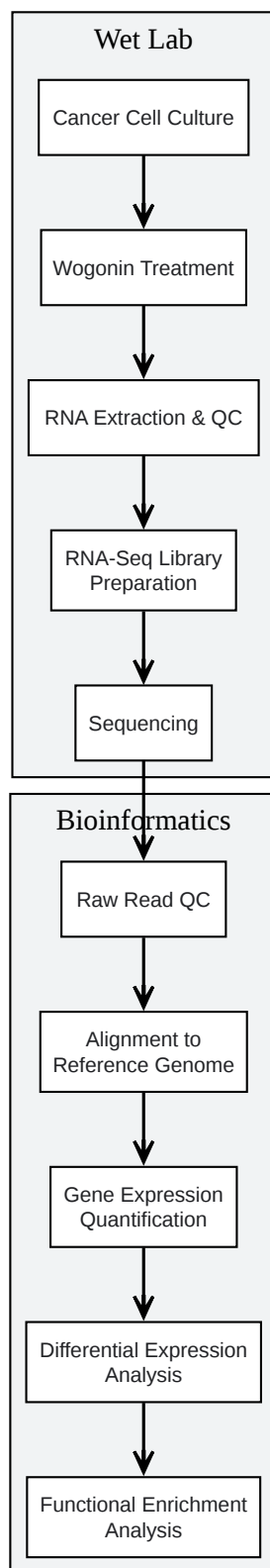
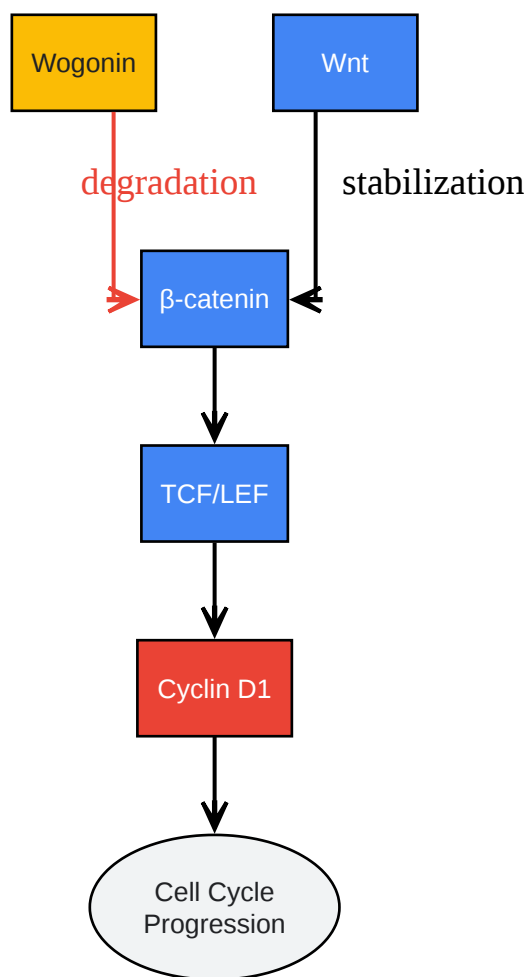
Table 3: **Wogonin's** Effect on Cell Cycle-Related Gene Expression

Gene	Cancer Cell Line(s)	Effect of Wogonin	Reference(s)
p21	Chronic Myeloid Leukemia	Upregulation	
Cyclin D1	Breast	Downregulation	
CDK1	Gastric	Downregulation	
Cyclin B1	Breast	Downregulation	

Key Signaling Pathways Modulated by Wogonin

Wogonin exerts its anticancer effects by modulating several critical signaling pathways. The following diagrams illustrate the key interactions and the points of intervention by **Wogonin**.





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References

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